S65487 Hydrochloride: Detailed Application Notes for DMSO-Based Preparations

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Compound of Interest

Compound Name:	*S65487 hydrochloride*
Cat. No.:	*B8218010*

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These application notes provide comprehensive protocols for the solubilization and preparation of **S65487 hydrochloride** in Dimethyl Sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the stability, and efficacy of the compound in research settings.

Compound Information

S65487, also known as VOB560, is a potent and selective second-generation inhibitor of the anti-apoptotic protein B-cell lymphoma 2 (BCL-2).[1][2][3] It is a pro-drug of S55746.[2][3][4] S65487 binds to the BH3 hydrophobic groove of BCL-2, thereby inducing apoptosis in cancer cells.[2][3] Notably, it demonstrates high selectivity for BCL-2 with poor affinity for other BCL-2 family members such as MCL-1, BFL-1, and BCL-XL.[1][2][3] This targeted mechanism of action makes it a compound of significant interest in oncology research, particularly for hematological malignancies.[2][3][5]

Solubility Data

S65487 hydrochloride exhibits high solubility in DMSO, although the reported values vary slightly across different suppliers. It is recommended to use freshly opened, anhydrous DMSO

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to achieve optimal dissolution, as hygroscopic DMSO can negatively impact solubility.[2]

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	200	278.84	Ultrasonic assistance is recommended.[6]
DMSO	160	223.07	Sonication is recommended.[1]
DMSO	90	119.41	Ultrasonic assistance is recommended. Use newly opened DMSO. [2]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the preparation of a 10 mM stock solution of **S65487 hydrochloride** in DMSO, a common starting concentration for in vitro assays.

Materials:

- **S65487 hydrochloride** powder
- Anhydrous DMSO
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated precision balance
- Vortex mixer
- Water bath sonicator

Procedure:

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- Aliquoting the Compound: Allow the vial of **S65487 hydrochloride** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **S65487 hydrochloride** powder in a sterile vial. For example, to prepare 1 mL of a 10 mM solution (Molecular Weight: 753.72 g/mol), weigh out 0.7537 mg of the compound.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial containing the **S65487 hydrochloride** powder.
- Dissolution:
  - Cap the vial tightly and vortex for 1-2 minutes to facilitate initial mixing.
  - If the compound is not fully dissolved, sonicate the vial in a water bath for 10-15 minutes.[1][2][6] Gentle heating (37°C) can also be applied if necessary, but avoid excessive heat to prevent degradation.
  - Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[2][6]

Preparation of In Vivo Formulations

For animal studies, **S65487 hydrochloride** is often formulated in a vehicle containing DMSO as a co-solvent. The following are examples of commonly used formulations. It is crucial to perform tolerability studies for any new formulation.

Formulation 1: DMSO/PEG300/Tween-80/Saline[1][2]

Materials:

- **S65487 hydrochloride**
- Anhydrous DMSO

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- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)

Procedure:

- Prepare a concentrated stock solution of **S65487 hydrochloride** in DMSO (e.g., 45 mg/mL). [2]
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add PEG300 to the DMSO solution and mix thoroughly until the solution is clear.
- Add Tween-80 and mix until a homogenous solution is formed.
- Finally, add the saline to reach the desired final volume and concentration. Mix well.
- The final solvent ratio should be approximately 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[1][2] The reported solubility in this vehicle is ≥ 4.5 mg/mL.[2]

Formulation 2: DMSO/Corn Oil[2]

Materials:

- **S65487 hydrochloride**
- Anhydrous DMSO
- Sterile Corn Oil

Procedure:

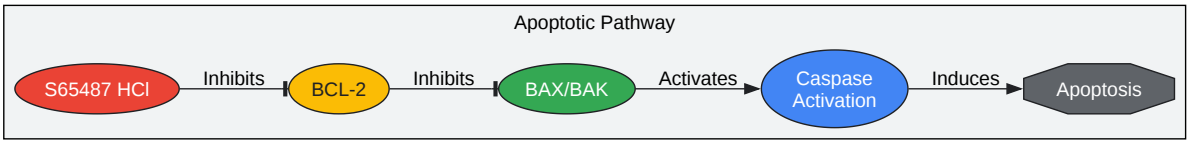
- Prepare a concentrated stock solution of **S65487 hydrochloride** in DMSO.
- In a sterile tube, add the required volume of the DMSO stock solution.

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- Add the corn oil to the DMSO solution and mix thoroughly until a clear and homogenous solution is achieved.
- The final solvent ratio is typically 10% DMSO and 90% Corn Oil.[2] The reported solubility in this vehicle is ≥ 4.5 mg/mL.[2]

Visualizations

S65487 Hydrochloride Mechanism of Action

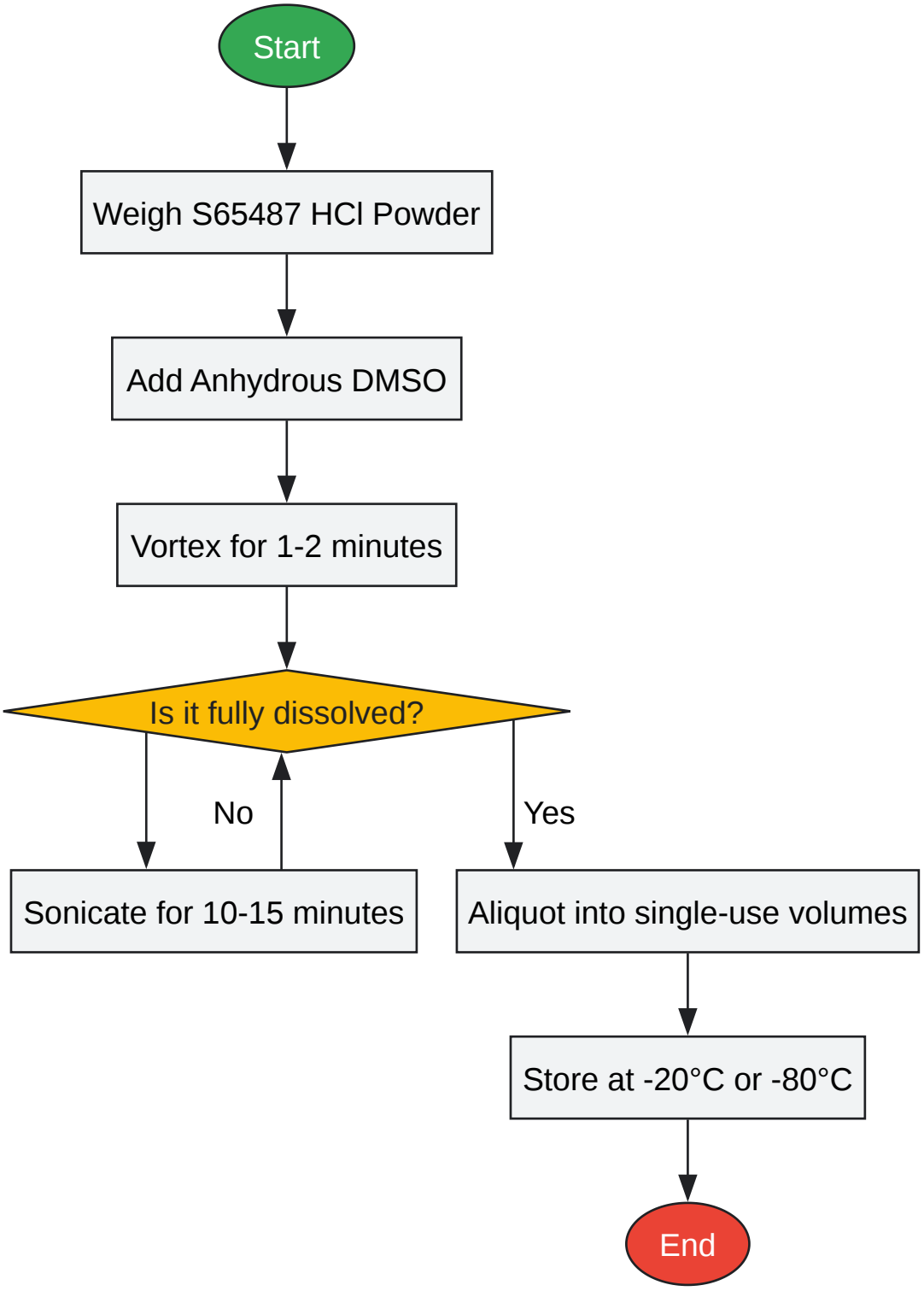


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Caption: **S65487 hydrochloride** inhibits BCL-2, leading to apoptosis.

Experimental Workflow for Stock Solution Preparation

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Caption: Workflow for preparing **S65487 hydrochloride** stock solution in DMSO.

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